

Personal protective equipment for handling ITIC-4F

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **ITIC-4F**

Cat. No.: **B12433060**

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Essential Safety and Handling Guide for ITIC-4F

This guide provides crucial safety, handling, and disposal information for **ITIC-4F**, a high-performance non-fullerene acceptor used in organic electronics research. The following procedures are designed to ensure the safety of laboratory personnel and the integrity of the material.

Material Properties and Hazards

ITIC-4F is an organic semiconductor that is sensitive to light and air. While a specific Safety Data Sheet (SDS) for **ITIC-4F** is not readily available, the SDS for its parent compound, ITIC, indicates that the material is not classified as hazardous. However, as with any research chemical, caution should be exercised.

Table 1: Physical and Chemical Properties of **ITIC-4F**

Property	Value
CAS Number	2097998-59-7
Molecular Formula	C ₉₄ H ₇₈ F ₄ N ₄ O ₂ S ₄
Appearance	Dark blue powder/crystals
Solubility	Chloroform, Chlorobenzene

Personal Protective Equipment (PPE)

To ensure safety when handling **ITIC-4F**, the following personal protective equipment should be worn:

Table 2: Recommended Personal Protective Equipment (PPE) for Handling **ITIC-4F**

Equipment	Specification	Purpose
Eye Protection	Safety glasses with side-shields	Protects eyes from splashes and airborne particles.
Hand Protection	Nitrile gloves	Prevents skin contact with the material.
Body Protection	Laboratory coat	Protects clothing and skin from contamination.
Respiratory Protection	Use in a well-ventilated area or fume hood	Minimizes inhalation of any dust or vapors.

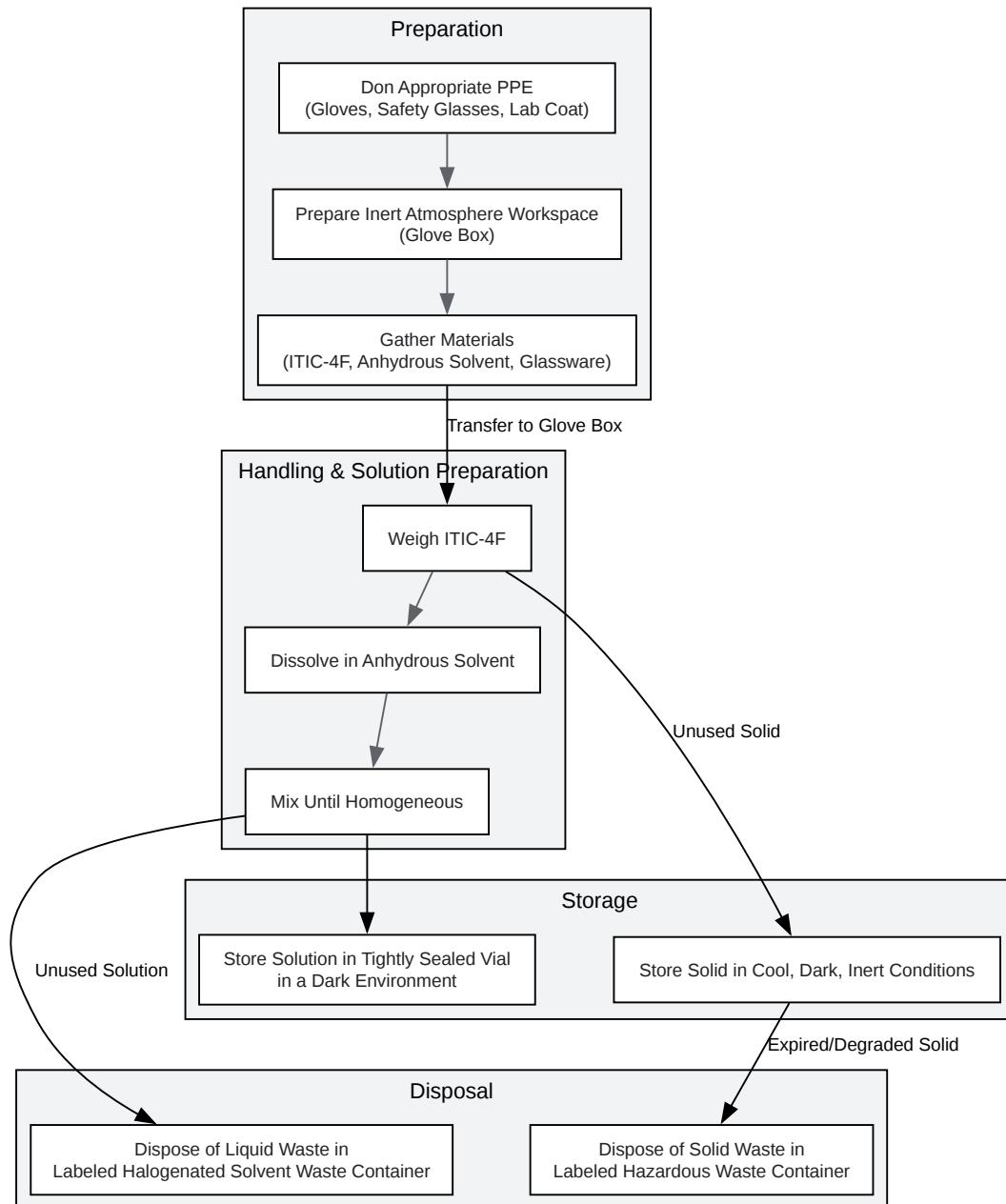
Handling and Storage Procedures

ITIC-4F and similar non-fullerene acceptors are known to be sensitive to ambient conditions, which can lead to degradation.[\[1\]](#)[\[2\]](#) Proper handling and storage are critical to maintain the material's performance and for researcher safety.

Operational Plan: Handling **ITIC-4F**

- Work Area Preparation: All handling of solid **ITIC-4F** and its solutions should be conducted in an inert atmosphere, such as a glove box, to prevent degradation from oxygen and moisture. [\[3\]](#)[\[4\]](#)
- Weighing and Solution Preparation:
 - Transfer the required amount of **ITIC-4F** to a clean, dry vial inside the glove box.
 - Use anhydrous solvents (e.g., chloroform, chlorobenzene) to prepare solutions.

- Ensure all glassware is thoroughly dried before use.
- Thin-Film Deposition (if applicable):
 - Techniques such as spin-coating or blade-coating should be performed in an inert atmosphere whenever possible.
 - If handling in air is unavoidable, minimize exposure time.
- Storage:
 - Store **ITIC-4F** in its original, tightly sealed container in a cool, dark, and dry place.[\[3\]](#)
 - For long-term storage, a glove box or a desiccator with an inert atmosphere is recommended.

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